

# preparing MC1568 stock solution and working concentrations

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## Compound of Interest

Compound Name: MC1568

Cat. No.: B1676259

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## Application Notes and Protocols: MC1568

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**MC1568** is a potent and selective inhibitor of class IIa histone deacetylases (HDACs), demonstrating tissue-specific effects.<sup>[1][2]</sup> It plays a crucial role in regulating gene expression by preventing the removal of acetyl groups from histones, which in turn alters chromatin structure and transcription. **MC1568** specifically targets HDAC4 and HDAC5, particularly in skeletal muscle and the heart, without significantly affecting class I HDACs.<sup>[1][3][4]</sup> This selective inhibition makes it a valuable tool for studying the roles of class IIa HDACs in various biological processes, including myogenesis, neuroprotection, and cancer progression.<sup>[2][4][5]</sup> These application notes provide detailed protocols for the preparation of **MC1568** stock solutions and working concentrations for both in vitro and in vivo studies.

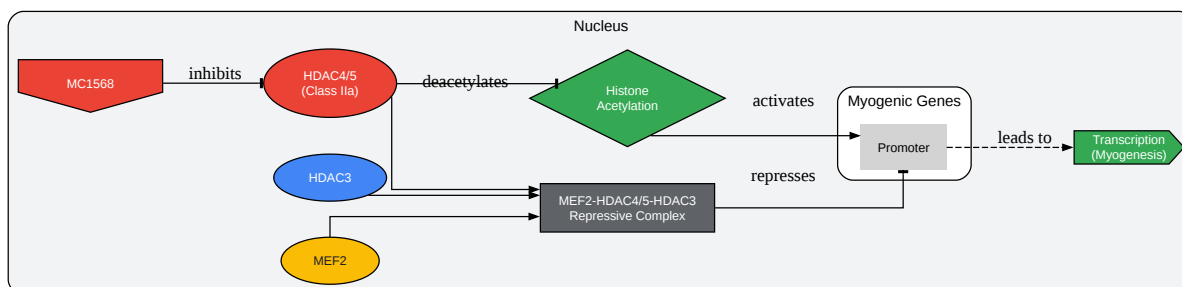
### Chemical Properties and Solubility

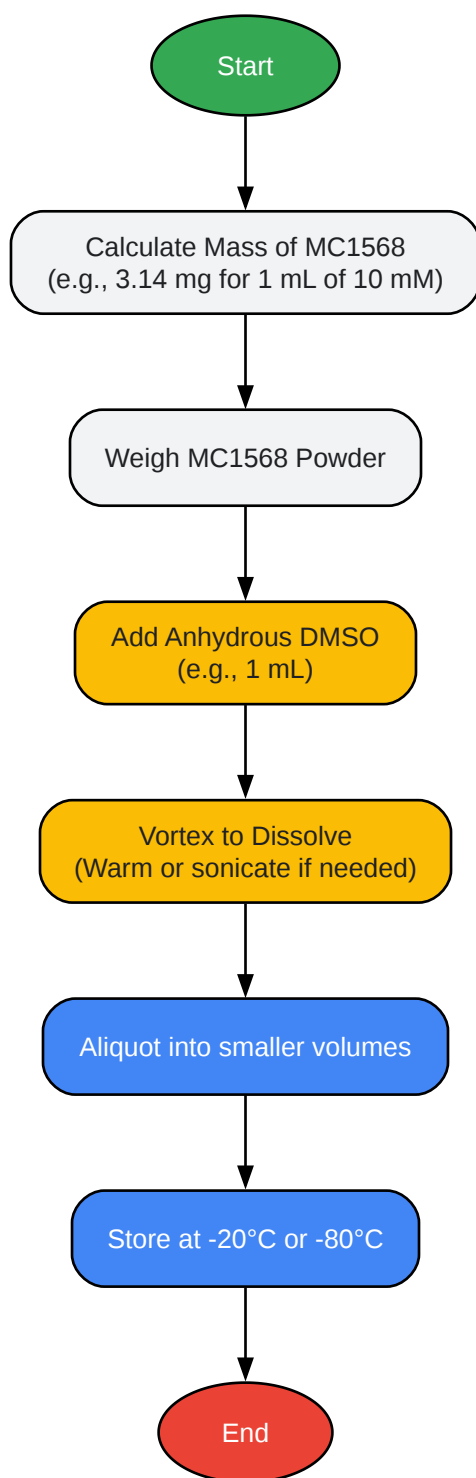
A clear understanding of the physicochemical properties of **MC1568** is essential for accurate and reproducible experimental results.

Property	Value	Reference
Molecular Formula	C <sub>17</sub> H <sub>15</sub> FN <sub>2</sub> O <sub>3</sub>	[1]
Molecular Weight	314.31 g/mol	[1]
CAS Number	852475-26-4	[1]
Appearance	Solid	[6]
Purity	≥96%	[1]
Solubility	Soluble in DMSO (up to 100 mM)	[1][2]
Insoluble in water and ethanol	[7][8]	
Storage (Solid)	Store at -20°C for up to one year, or at -80°C for up to two years.	[5]
Storage (Solutions)	Prepare fresh or store at -20°C for up to one month. Avoid repeated freeze-thaw cycles. Do not store aqueous solutions for more than one day.	[2][3]

## Mechanism of Action: Inhibition of Class IIa HDACs

**MC1568** selectively inhibits class IIa HDACs (HDAC4, HDAC5, HDAC7, and HDAC9), which are known to play a key role in regulating muscle differentiation.[6][7] In skeletal muscle, class IIa HDACs can form a complex with Myocyte Enhancer Factor 2 (MEF2), a transcription factor crucial for myogenesis. By deacetylating histones and other proteins, this complex represses the expression of muscle-specific genes. **MC1568** blocks the enzymatic activity of these HDACs, leading to hyperacetylation of MEF2 targets and subsequent activation of myogenic gene expression.[4] However, it has also been shown to arrest myogenesis by stabilizing the inhibitory HDAC4-HDAC3-MEF2D complex.[4][5]





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## References

- 1. rndsystems.com [rndsystems.com]
- 2. MC 1568 | HDAC4 inhibitor | Hello Bio [hellobio.com]
- 3. bpsbioscience.com [bpsbioscience.com]
- 4. Selective class II HDAC inhibitors impair myogenesis by modulating the stability and activity of HDAC–MEF2 complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. bpsbioscience.com [bpsbioscience.com]
- 7. apexbt.com [apexbt.com]
- 8. selleckchem.com [selleckchem.com]
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